

# Independent verification of zero resistance below LK-99's critical temperature.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **LK-44**

Cat. No.: **B12382207**

[Get Quote](#)

## Independent Verification of Zero Resistance in LK-99: A Comparative Analysis

The initial claim of room-temperature and ambient-pressure superconductivity in a copper-doped lead-apatite material, dubbed LK-99, spurred a flurry of independent verification efforts worldwide. This guide provides an objective comparison of the experimental findings on the electrical resistance of LK-99 from various research groups, presenting the data, methodologies, and a logical overview of the verification process.

## Comparative Analysis of Electrical Resistance Measurements

Following the initial announcement, numerous independent research groups attempted to synthesize and characterize LK-99. The overwhelming consensus from these studies is that LK-99 does not exhibit zero resistance at room temperature, with most samples displaying insulating or semiconducting behavior. A significant number of reports attribute the initially observed sharp drops in resistivity to the presence of impurities, most notably copper sulfide ( $\text{Cu}_2\text{S}$ ), which undergoes a phase transition at around 385 K, causing a significant change in its electrical properties.[\[1\]](#)[\[2\]](#)

One notable early replication attempt from Southeast University in China reported the measurement of very low resistance in one of their four samples below 110 K (-163 °C).[\[1\]](#)[\[3\]](#) However, this result was met with skepticism from the scientific community due to the

limitations of the measurement instruments, which could not definitively confirm true zero resistance.<sup>[1]</sup> Subsequent, more detailed studies from various international laboratories, including a white paper by the Korean Society of Superconductivity and Cryogenics, have refuted the original claims, stating they found no evidence of superconductivity.<sup>[4]</sup>

While the majority of peer-reviewed and thoroughly vetted studies have concluded that LK-99 is not a superconductor, some more recent, non-peer-reviewed preprints have suggested that modified synthesis processes might induce superconductivity-like phenomena, such as a possible Meissner effect, at temperatures as high as 250 K.<sup>[5][6]</sup> These claims, however, are still under scrutiny and require further independent verification.

The following table summarizes the quantitative findings from several key independent verification studies on the electrical resistance of LK-99:

| Research Group/Institution          | Sample Composition               | Measurement Temperature Range | Observed Resistance Behavior  | Key Findings & Citations  |
|-------------------------------------|----------------------------------|-------------------------------|---|---|
| Southeast University                | LK-99 (claimed higher purity)    | Below 300 K                   | Sharp drop in resistance, approaching a very low value (not definitively zero) at 110 K in one of four samples.[1][3] | Initial report of near-superconducting behavior was not conclusive due to measurement limitations.[1] |
| Charles University, Prague          | LK-99                            | Not specified                 | No evidence of superconductivity.[2]  | Replication attempt did not support the original claims.[2]   |
| Indian National Physical Laboratory | LK-99 (with purer precursors)    | Not specified                 | Not a superconductor; sample was diamagnetic.[2]  | Purer synthesis did not yield superconductivity.[2]   |
| Various (Consensus by mid-Aug 2023) | LK-99 (pure form)                | Room Temperature              | Insulator.[1]   | The scientific consensus shifted to LK-99 being an insulator in its pure form.[1]                     |
| ACS Omega Published Study           | Phase-pure polycrystalline LK-99 | 215 K to 325 K                | Highly resistive, insulator-like behavior. Resistivity increased as temperature decreased.[7]                         | Confirmed the absence of superconductivity at room temperature.[7]                                    |
| Korean Society of                   | N/A (Review of multiple studies) | N/A                           | No cases showing zero   | Declared the original claims as   |

|  |                |             |   |  |
|--|----------------|-------------|---|--|
| Superconductivity and Cryogenics                     |                |             | resistance or the Meissner effect.<br><a href="#">[4]</a>       | "baseless". <a href="#">[4]</a>  |
| Various Chinese and Japanese Universities (Preprint) | Modified LK-99 | Up to 250 K | Claimed observation of the Meissner effect. <a href="#">[5]</a> | Non-peer-reviewed; suggests potential for superconductivity in modified samples. <a href="#">[5]</a> |

## Experimental Protocols

The synthesis and measurement protocols used in the independent verification attempts largely followed the methods described in the original preprints by Lee, Kim, and colleagues.

### Synthesis of LK-99:

The general procedure for synthesizing LK-99 involves a solid-state reaction. The key steps are:

- Preparation of Lanarkite ( $\text{Pb}_2(\text{SO}_4)\text{O}$ ): Lead(II) oxide ( $\text{PbO}$ ) and lead(II) sulfate ( $\text{PbSO}_4$ ) powders are mixed in a 1:1 molar ratio. The mixture is then heated in a crucible at approximately 725 °C for 24 hours in the presence of air.[\[1\]](#)[\[8\]](#)
  - $\text{PbO} + \text{PbSO}_4 \rightarrow \text{Pb}_2(\text{SO}_4)\text{O}$
- Preparation of Copper(I) Phosphide ( $\text{Cu}_3\text{P}$ ): Copper (Cu) and Phosphorus (P) powders are mixed in a 3:1 molar ratio. This mixture is sealed in a vacuum tube and heated to around 550 °C for 48 hours.[\[1\]](#)[\[8\]](#)
  - $3\text{Cu} + \text{P} \rightarrow \text{Cu}_3\text{P}$
- Final Reaction to form LK-99: The synthesized Lanarkite and Copper Phosphide are ground into a fine powder, mixed, and then sealed in a vacuum tube. This final mixture is heated to a

high temperature, typically around 925 °C, for several hours.<sup>[8]</sup> The resulting material is the polycrystalline, greyish-black solid identified as LK-99.

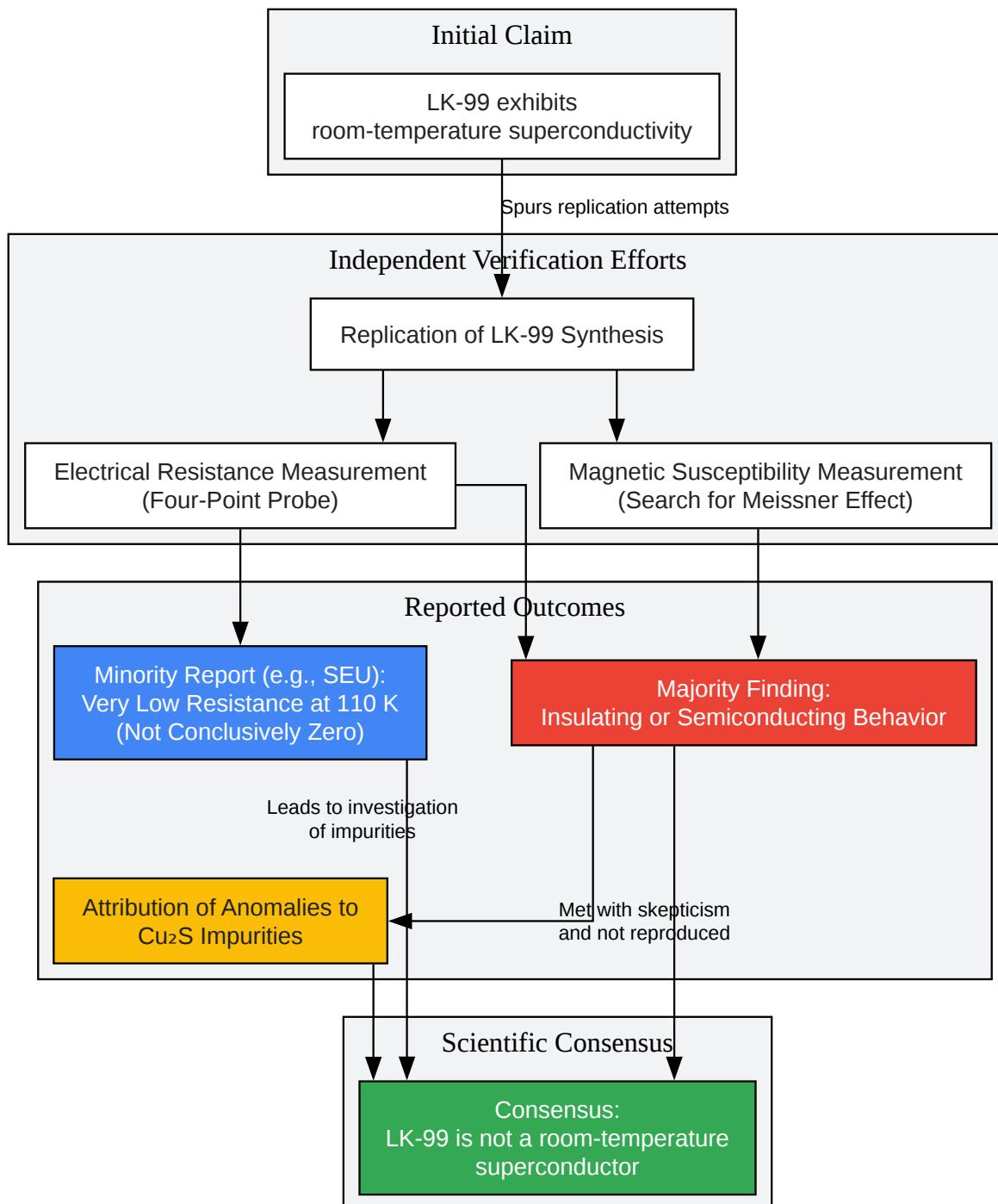
#### Measurement of Electrical Resistance:

The standard method for measuring the electrical resistance of a material sample is the four-point probe method. This technique is preferred for accurately measuring low resistances as it eliminates the influence of contact resistance between the probes and the sample.

- **Sample Preparation:** A small, typically bar-shaped, sample of the synthesized LK-99 is prepared.
- **Probe Configuration:** Four electrical contacts are made to the sample. The two outer probes are used to pass a constant current (I) through the length of the sample.
- **Voltage Measurement:** The two inner probes are used to measure the voltage drop (V) across a defined portion of the sample.
- **Resistance Calculation:** The resistance (R) is then calculated using Ohm's law:  $R = V / I$ .
- **Temperature Dependence:** To investigate superconductivity, this measurement is performed while the temperature of the sample is varied, typically by placing it in a cryostat. The resistance is recorded at different temperatures to plot the resistance-temperature (R-T) curve. A sharp drop to zero resistance at a critical temperature (T<sub>c</sub>) is the hallmark of a superconductor.

## Logical Workflow of LK-99 Verification

The following diagram illustrates the logical progression of the scientific community's investigation into the claims of superconductivity in LK-99.

[Click to download full resolution via product page](#)

Caption: Logical workflow of the independent verification process for LK-99 superconductivity claims.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. LK-99 - Wikipedia [en.wikipedia.org]
- 2. physicsworld.com [physicsworld.com]
- 3. youtube.com [youtube.com]
- 4. LK-99 superconductor claims 'baseless', say experts | RNZ News [rnz.co.nz]
- 5. tomshardware.com [tomshardware.com]
- 6. thehindu.com [thehindu.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. storage.prod.researchhub.com [storage.prod.researchhub.com]
- To cite this document: BenchChem. [Independent verification of zero resistance below LK-99's critical temperature.]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12382207#independent-verification-of-zero-resistance-below-lk-99-s-critical-temperature>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)